

# A Technical Guide to the Melting Point of 3,4'-Diaminodiphenyl Ether

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## Compound of Interest

Compound Name: 3,4'-Oxydianiline

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This document provides a comprehensive technical overview of the physical properties, specifically the melting point, of 3,4'-diaminodiphenyl ether. It includes aggregated data from various sources, a detailed experimental protocol for melting point determination, and a workflow visualization to ensure accurate and reproducible results.

## Compound Identification:

- Systematic Name: 3-(4-Aminophenoxy)aniline
- Common Synonyms: **3,4'-Oxydianiline** (3,4'-ODA), 3,4'-DAPE
- CAS Number: 2657-87-6
- Molecular Formula:  $C_{12}H_{12}N_2O$
- Molecular Weight: 200.24 g/mol

## Core Physical Properties and Melting Point Data

3,4'-Diaminodiphenyl ether is a solid at room temperature, typically appearing as a white, off-white, or pale yellow crystalline powder.<sup>[1][2]</sup> It is an important asymmetrical diamine monomer used in the synthesis of high-performance polymers like polyimides, which are valued for their thermal stability.<sup>[1][2][3]</sup>

The melting point is a critical parameter for material identification, purity assessment, and determining processing conditions in polymer synthesis. A sharp melting range typically indicates high purity, whereas a broad range can suggest the presence of impurities. Below is a summary of reported melting point values from various chemical suppliers and databases.

Table 1: Reported Melting Point Data for 3,4'-Diaminodiphenyl Ether

Melting Point (°C)	Source Type	Reference
74 °C	Chemical Supplier	Chem-Impex[1]
67-71 °C	Chemical Supplier	Sigma-Aldrich
67-71 °C	Chemical Database	ChemBK[4][5]
67-71 °C	Chemical Database	ChemicalBook[3][6]
61-67 °C	Chemical Supplier	Ossila[2]

Note: The variations in the reported melting ranges can be attributed to differences in the purity of the sample (e.g., 97% vs. ≥99%) and the specific methodology used for determination.[1]

## Experimental Protocol: Melting Point Determination

The following is a generalized, standard methodology for determining the melting point of a crystalline organic solid like 3,4'-diaminodiphenyl ether using the capillary method. This protocol is adaptable to most modern digital melting point apparatuses.

### 2.1. Apparatus and Materials

- Apparatus: Digital melting point apparatus (e.g., Mel-Temp®, Stuart SMP10, or similar) with a heating block, thermometer, and magnifying lens/camera.
- Capillary Tubes: Thin-walled glass capillary tubes, sealed at one end.
- Sample: 3,4'-Diaminodiphenyl ether, finely powdered. Purity should be noted (e.g., ≥99%).
- Tools: Spatula, watch glass, mortar and pestle (if sample is not a fine powder).

## 2.2. Sample Preparation

- Ensure the 3,4'-diaminodiphenyl ether sample is completely dry and in the form of a fine powder. If necessary, gently crush any large crystals using a mortar and pestle.
- Tap the open end of a capillary tube into the powder to collect a small amount of the sample.
- Invert the tube and tap its sealed end gently on a hard surface to pack the powder down. Alternatively, drop the tube down a long glass tube (~1 meter) onto the benchtop to ensure dense packing.
- The final packed sample height should be between 2-4 mm.

## 2.3. Measurement Procedure

- Set Plateau Temperature: Based on the literature values, set the plateau temperature on the apparatus to approximately 55-60°C, which is about 10-15°C below the lowest expected melting point.
- Ramp Rate: Set the heating ramp rate to a slow value, typically 1-2°C per minute. A slower ramp rate ensures thermal equilibrium and yields a more accurate melting range.
- Insert Sample: Once the heating block has reached the plateau temperature and stabilized, insert the packed capillary tube into the apparatus.
- Observation: Observe the sample closely through the magnifying lens.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the last solid particle melts, resulting in a clear, transparent liquid.
- Melting Range: The observed melting range is  $T_1$  to  $T_2$ .
- Cool Down and Repeat: Allow the apparatus to cool sufficiently before performing a second measurement to confirm the result.

## Workflow Visualization

The following diagram illustrates the standard workflow for determining the melting point of 3,4'-diaminodiphenyl ether.

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